

Essential Safety and Operational Guide for Handling Leonurine Hydrochloride

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Compound of Interest

Compound Name: Leonurine hydrochloride

Cat. No.: B15614926

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This guide provides immediate safety, operational, and disposal information for **Leonurine hydrochloride**, fostering a secure and productive laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Leonurine hydrochloride is classified as an irritant.[1] It can cause skin and eye irritation and may lead to respiratory irritation if inhaled.[1] Therefore, adherence to strict safety protocols and the use of appropriate personal protective equipment are mandatory.

Recommended Personal Protective Equipment:

Protection Type	Specific Recommendations
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Use chemically resistant gloves (e.g., nitrile rubber) and a lab coat. Ensure full skin coverage.
Respiratory Protection	For operations that may generate dust, use a NIOSH-approved respirator with a particulate filter.
Hand Hygiene	Wash hands thoroughly with soap and water after handling.

Safe Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **Leonurine hydrochloride** and the safety of laboratory personnel.

- Handling:
 - Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
 - Avoid direct contact with the skin, eyes, and clothing.[\[2\]](#)
 - Prevent the formation of dust during handling.
 - As a precautionary measure, avoid eating, drinking, or smoking in the laboratory area.
- Storage:
 - Store in a tightly sealed container in a cool, dry, and dark place.
 - The recommended storage temperature is between 2-8°C.[\[1\]](#)
 - Keep away from strong oxidizing agents.

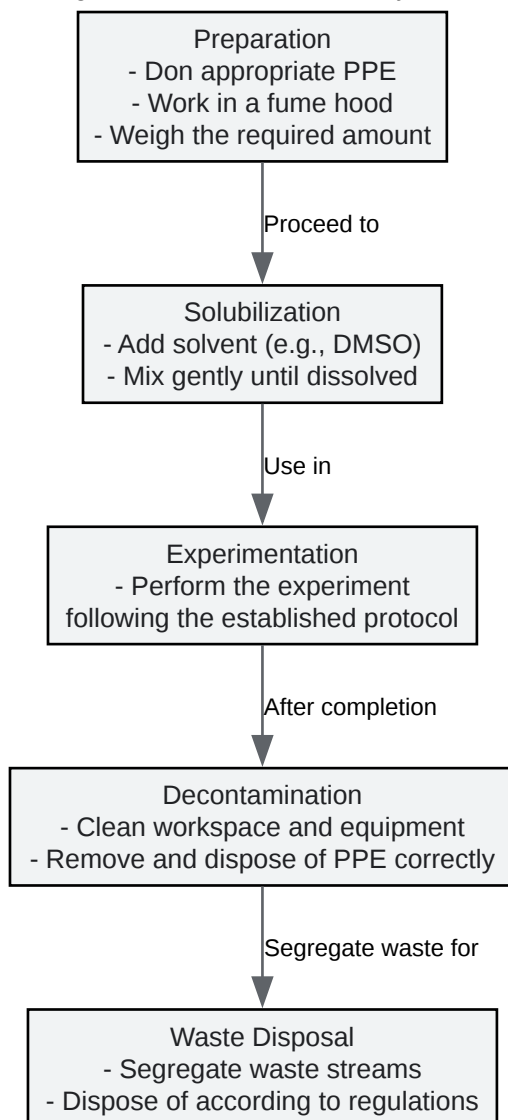
Summary of Physical and Chemical Properties:

Property	Value
Appearance	White to beige powder/crystalline solid[2]
Molecular Formula	$C_{14}H_{21}N_3O_5 \cdot HCl$
Molecular Weight	347.79 g/mol
Solubility	Soluble in DMSO (≥ 31.1 mg/mL)[3]
Storage Temperature	2-8°C[1]

Experimental Workflow: From Preparation to Disposal

The following diagram outlines a standard workflow for handling **Leonurine hydrochloride** in a laboratory setting.

Handling Workflow for Leonurine Hydrochloride



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Handling Workflow for **Leonurine Hydrochloride**.

Disposal Plan

The disposal of **Leonurine hydrochloride** and its containers must be conducted in accordance with all applicable local, state, and federal regulations.

- **Unused Material:** If the material is to be discarded, it should be treated as hazardous waste. Contact your institution's environmental health and safety (EHS) office or a licensed professional waste disposal service for guidance.

- **Contaminated Materials:** Any materials that have come into contact with **Leonurine hydrochloride**, such as pipette tips, gloves, and empty containers, should be disposed of as hazardous chemical waste.
- **Solutions:** For small quantities of dilute aqueous solutions, and if local regulations permit, neutralization may be an option before flushing with a large excess of water. However, due to its classification as a hazardous substance, it is highly recommended to collect all waste solutions in a designated, properly labeled hazardous waste container for professional disposal. Do not pour undiluted or concentrated solutions down the drain.

By adhering to these guidelines, researchers can safely and effectively work with **Leonurine hydrochloride** while minimizing risks to themselves and the environment. Always consult your institution's specific safety protocols and the material's Safety Data Sheet (SDS) before beginning any work.

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References

- 1. Leonurine, CAS No. 24697-74-3 - [iChemical \[ichemical.com\]](https://www.ichemical.com)
- 2. [cdn.caymanchem.com \[cdn.caymanchem.com\]](https://cdn.caymanchem.com)
- 3. [fishersci.com \[fishersci.com\]](https://www.fishersci.com)
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